

# Personal protective equipment for handling 1-(3,4-Dichlorophenyl)urea

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## Compound of Interest

Compound Name: 1-(3,4-Dichlorophenyl)urea

Cat. No.: B109879

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## Essential Safety and Handling Guide for 1-(3,4-Dichlorophenyl)urea

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **1-(3,4-Dichlorophenyl)urea** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

### Chemical and Physical Properties

Property	Value
CAS Number	2327-02-8
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub> O
Appearance	White, odorless, crystalline solid
Hazards	Causes serious eye irritation. May cause long lasting harmful effects to aquatic life. <a href="#">[1]</a>

## Hazard Identification and Classification

**1-(3,4-Dichlorophenyl)urea** is classified with the following hazards:

- Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Chronic Aquatic Toxicity (Category 4): May cause long-lasting harmful effects to aquatic life.[1]

The signal word for this chemical is Warning.[1]

## Personal Protective Equipment (PPE)

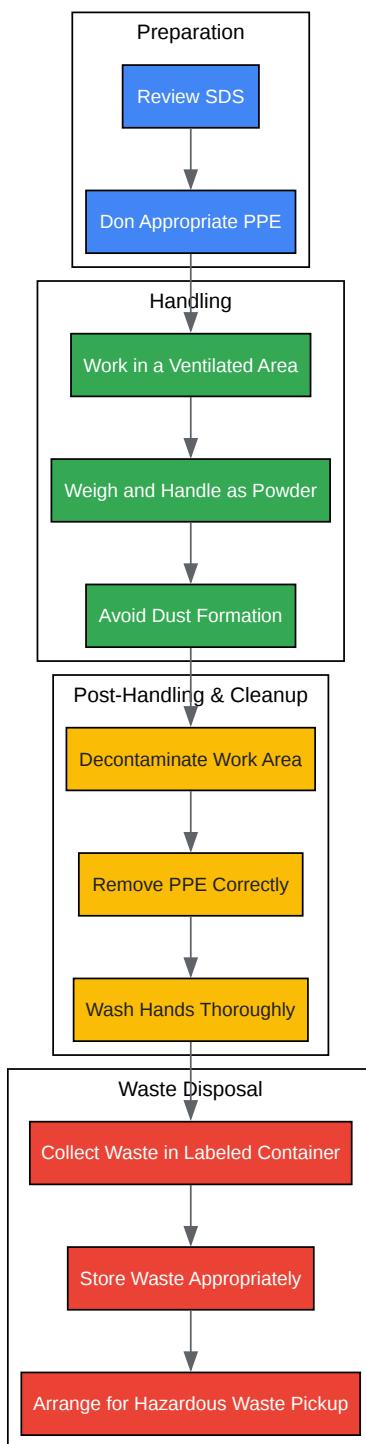
A multi-layered approach to PPE is critical to minimize exposure and ensure personal safety when handling **1-(3,4-Dichlorophenyl)urea**, especially in its powdered form.[2][3]

PPE Category	Specifications and Recommendations
Eye and Face Protection	Wear tightly fitting safety goggles or chemical safety glasses that conform to EN166 (EU) or NIOSH (US) standards.[1] A face shield may be necessary for splash protection.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. Always inspect gloves before use and wash hands after removal.[5][6] A fully-buttoned lab coat or chemical-resistant clothing is required to prevent skin contact.[5][7][8] For larger quantities or risk of significant exposure, disposable coveralls may be appropriate.[7]
Respiratory Protection	If there is a risk of inhaling dust, use a NIOSH (US) or EN 149 (EU) approved respirator with an appropriate filter for particulates (e.g., P99 or ABEK-P2).[1][8] Engineering controls like fume hoods should be the primary method of exposure control.[5]
Footwear	Wear closed-toe shoes, and for larger-scale operations, chemical-resistant boots with non-slip soles are recommended.[3][9]

## Operational Plan for Handling

A systematic workflow ensures that **1-(3,4-Dichlorophenyl)urea** is handled safely from receipt to disposal.

## Workflow for Handling 1-(3,4-Dichlorophenyl)urea

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Caption: Logical workflow for the safe handling and disposal of **1-(3,4-Dichlorophenyl)urea**.

## Disposal Plan

Proper disposal of **1-(3,4-Dichlorophenyl)urea** and its containers is crucial to prevent environmental contamination.

### Waste Collection and Storage

- Container: Collect waste **1-(3,4-Dichlorophenyl)urea** in a clearly labeled, sealable, and compatible waste container.[\[5\]](#)
- Labeling: Attach a "Hazardous Waste" label to the container as soon as the first waste is added.[\[5\]](#)
- Storage: Store the waste container in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

### Disposal Procedure

- Method: This material and its container must be disposed of as hazardous waste.[\[1\]](#) The recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Regulatory Compliance: Always consult and adhere to local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[\[8\]](#) Do not allow the product to enter drains or surface water.[\[8\]](#)
- Empty Containers: Handle contaminated packaging in the same way as the substance itself. Completely emptied packages may be eligible for recycling, depending on local regulations.[\[10\]](#)

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)